

Technical Support Center: Fmoc-Dap-N3 in Solid-Phase Peptide Synthesis

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Compound of Interest

Compound Name: *Fmoc-DAP-N3*

Cat. No.: *B2755873*

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Welcome to the technical support center for the use of N- α -Fmoc-L-2,3-diaminopropionic acid with an azido group on the side chain (Fmoc-L-Dap(N3)-OH) in Solid-Phase Peptide Synthesis (SPPS). This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance, frequently asked questions (FAQs), and detailed protocols for the successful incorporation of this versatile amino acid derivative.

Troubleshooting Guide

This section addresses specific issues that may arise during the incorporation of Fmoc-L-Dap(N3)-OH, presented in a question-and-answer format.

Issue 1: Low Coupling Efficiency or Incomplete Reaction

Question: My monitoring test (e.g., Kaiser test) indicates a poor coupling yield after the introduction of Fmoc-L-Dap(N3)-OH. What are the potential causes and how can I resolve this?

Answer: Low coupling efficiency with Fmoc-L-Dap(N3)-OH is a common challenge. The

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